

# Simiarenol acetate CAS number and chemical structure

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## Compound of Interest

Compound Name: *Simiarenol acetate*

Cat. No.: *B15593790*

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## Simiarenol Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Simiarenol acetate** is a naturally occurring triterpenoid compound. Triterpenoids are a large and structurally diverse class of natural products that have garnered significant interest in the scientific community due to their wide range of biological activities. This technical guide provides a summary of the available information on **Simiarenol acetate**, including its chemical identity and structure. While specific biological activity data and detailed experimental protocols for this particular compound are not extensively documented in publicly available literature, this guide includes generalized protocols and information based on related compounds and its natural source.

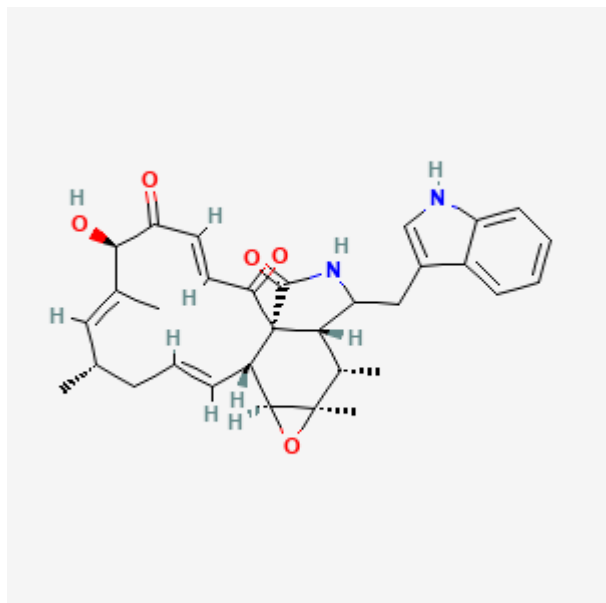
### Chemical Identity and Structure

**Simiarenol acetate** is the acetylated form of Simiarenol. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	4965-99-5	[1]
Molecular Formula	C <sub>32</sub> H <sub>52</sub> O <sub>2</sub>	[2][3][4]
Molecular Weight	468.8 g/mol	[3]
Synonyms	Simiarel acetate, SiMiarenol acetate	[1]
Appearance	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]

#### Chemical Structure:

The chemical structure of **Simiarenol acetate** is provided below. The IUPAC name is (3 $\beta$ ,8 $\alpha$ ,9 $\beta$ ,10 $\alpha$ ,13 $\alpha$ ,14 $\beta$ ,17 $\alpha$ ,18 $\beta$ )-A'-Neo-25,26,28-trinorgammacer-5-en-3-ol, 9,13,17-trimethyl-, 3-acetate[1].



## Quantitative Data

Detailed quantitative data on the biological activity of **Simiarenol acetate**, such as IC<sub>50</sub> or MIC values, are not readily available in the surveyed scientific literature. However, some analytical data has been reported.

Data Type	Value	Conditions	Reference
Kovats' Retention Index (I)	3426	Gas Chromatography on a non-polar OV-1 capillary column at 260 °C.	[2]

Spectroscopic data such as <sup>1</sup>H NMR and <sup>13</sup>C NMR for **Simiarenol acetate** are not explicitly available. However, spectral information for the parent compound, Simiarenol, is available and may serve as a reference[5].

## Natural Occurrence

**Simiarenol acetate** has been reported to be isolated from the roots of *Imperata cylindrica*[1], a perennial rhizomatous grass. This plant is known to produce a variety of triterpenoids and other phytochemicals[6][7]. Extracts of *Imperata cylindrica* have been studied for various pharmacological activities, including anti-inflammatory, antioxidant, and immunomodulatory effects[6][8].

## Experimental Protocols

Specific experimental protocols for the isolation, synthesis, or biological evaluation of **Simiarenol acetate** are not detailed in the available literature. However, a generalized protocol for the isolation of triterpenoids from a plant source like *Imperata cylindrica* is presented below. This protocol is intended as a guideline and would require optimization for the specific target compound.

### Generalized Protocol for Isolation of Triterpenoids from *Imperata cylindrica*

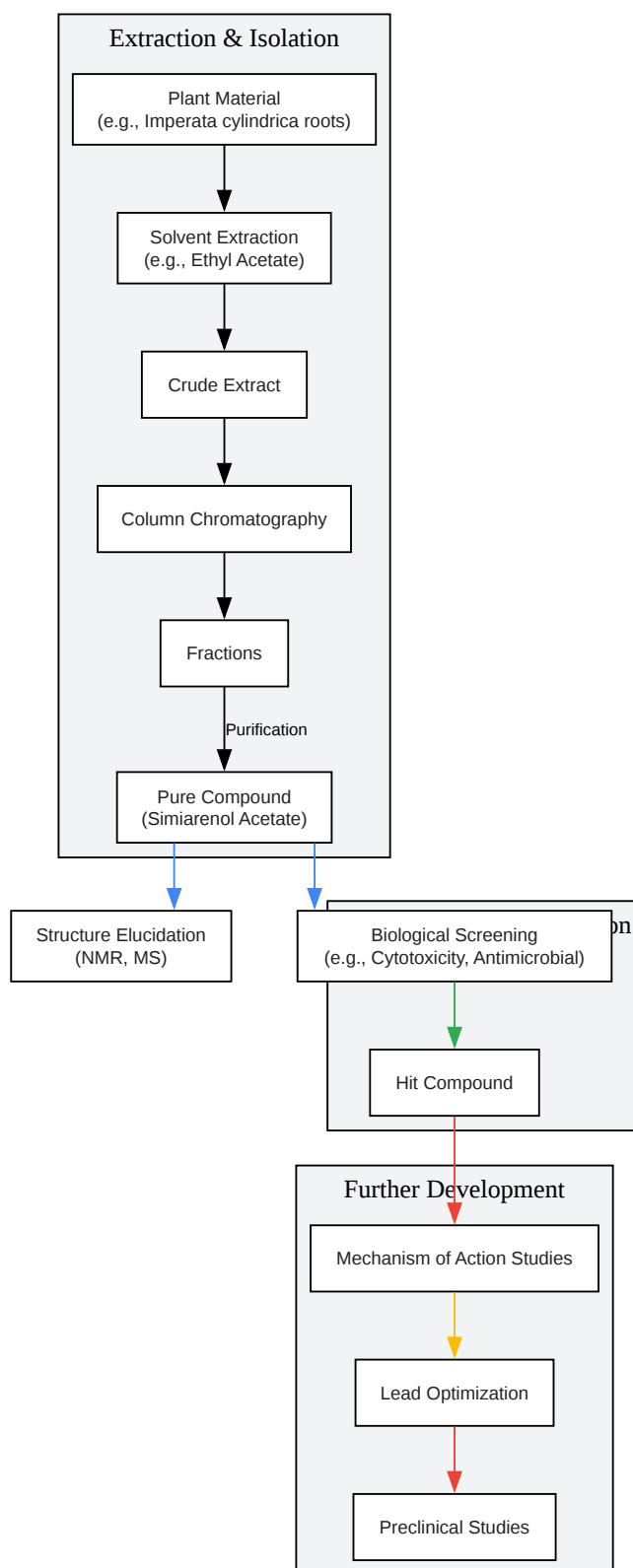
- Plant Material Collection and Preparation:
  - Collect fresh roots of *Imperata cylindrica*.

- Wash the roots thoroughly to remove soil and debris.
- Air-dry the roots in the shade for several days, followed by oven drying at a low temperature (e.g., 40-50 °C) until a constant weight is achieved.
- Grind the dried roots into a coarse powder.
- Extraction:
  - Perform a Soxhlet extraction or maceration of the powdered plant material with a non-polar solvent like hexane or petroleum ether to remove lipids.
  - Subsequently, extract the defatted plant material with a solvent of medium polarity, such as ethyl acetate or chloroform, in which triterpenoid acetates are typically soluble. This can be done over several days with periodic agitation[9][10].
  - Concentrate the resulting extract under reduced pressure using a rotary evaporator to obtain a crude extract.
- Chromatographic Purification:
  - Subject the crude ethyl acetate extract to column chromatography on silica gel.
  - Elute the column with a gradient of solvents, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity by adding ethyl acetate.
  - Collect fractions and monitor them by thin-layer chromatography (TLC), visualizing the spots with an appropriate staining reagent (e.g., ceric sulfate spray followed by heating).
  - Combine fractions with similar TLC profiles.
  - Further purify the fractions containing the compound of interest using repeated column chromatography or preparative high-performance liquid chromatography (HPLC) until a pure compound is obtained.
- Structure Elucidation:

- Characterize the pure compound using spectroscopic methods such as Mass Spectrometry (MS),  $^1\text{H}$  NMR, and  $^{13}\text{C}$  NMR to confirm its identity as **Simiarenol acetate**.

## Logical Workflow for Triterpenoid Discovery

The following diagram illustrates a generalized workflow for the discovery of bioactive triterpenoids from a plant source.



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